

An In-Depth Technical Guide to the Solubility and Stability of Benzoximate

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Compound of Interest

Compound Name: *Benzoximate*

CAS No.: *29356-13-6*

Cat. No.: *B1239414*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Benzoximate**, a nonsystemic acaricide. The information is intended to support research, development, and formulation activities by providing key physicochemical data and standardized experimental protocols.

Benzoximate: Core Properties

Benzoximate is a white crystalline solid used to control mites on various crops. A thorough understanding of its solubility and stability is crucial for developing effective formulations, ensuring storage stability, and assessing its environmental fate.

Solubility of Benzoximate

The solubility of a compound is a fundamental property that influences its bioavailability, formulation design, and environmental distribution.

Quantitative Solubility Data

The solubility of **Benzoximate** has been determined in a range of aqueous and organic solvents. The data presented below was determined at 20°C unless otherwise specified.

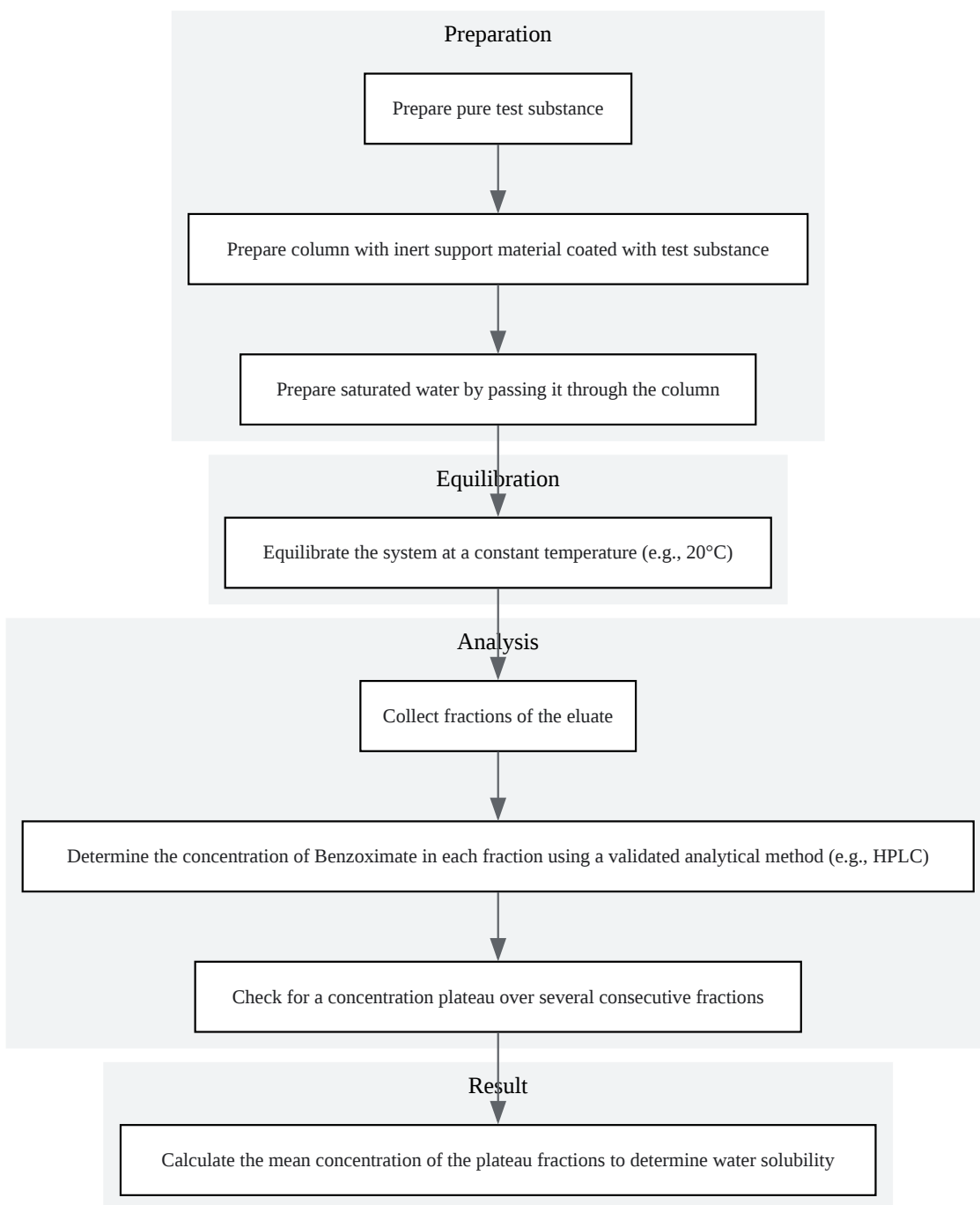
Solvent	Solubility (g/L)	Temperature (°C)
Water	0.03026	Not Specified
Benzene	650	20
Dimethylformamide	1460	20
Xylene	710 (1296)	20
Ethanol	70 (93)	20
Hexane	8	20
Acetone	980 (1440)	20
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	Not Specified
Methanol	Slightly Soluble	Not Specified

Experimental Protocol for Determining Water Solubility (Based on OECD Guideline 105)

The determination of water solubility is critical for regulatory submissions and environmental risk assessment. The OECD Guideline for the Testing of Chemicals, Section 1, No. 105, "Water Solubility," provides a standardized methodology.

The water solubility is determined by the flask method or the column elution method. The choice of method depends on the expected solubility of the substance. Given **Benzoximate's** low aqueous solubility, the column elution method is often suitable.

Workflow for Water Solubility Determination (OECD 105)

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Caption: Workflow for Water Solubility Determination.

Stability of Benzoximate

The stability of an active pharmaceutical ingredient or a pesticide is a critical quality attribute that can be affected by various environmental factors.

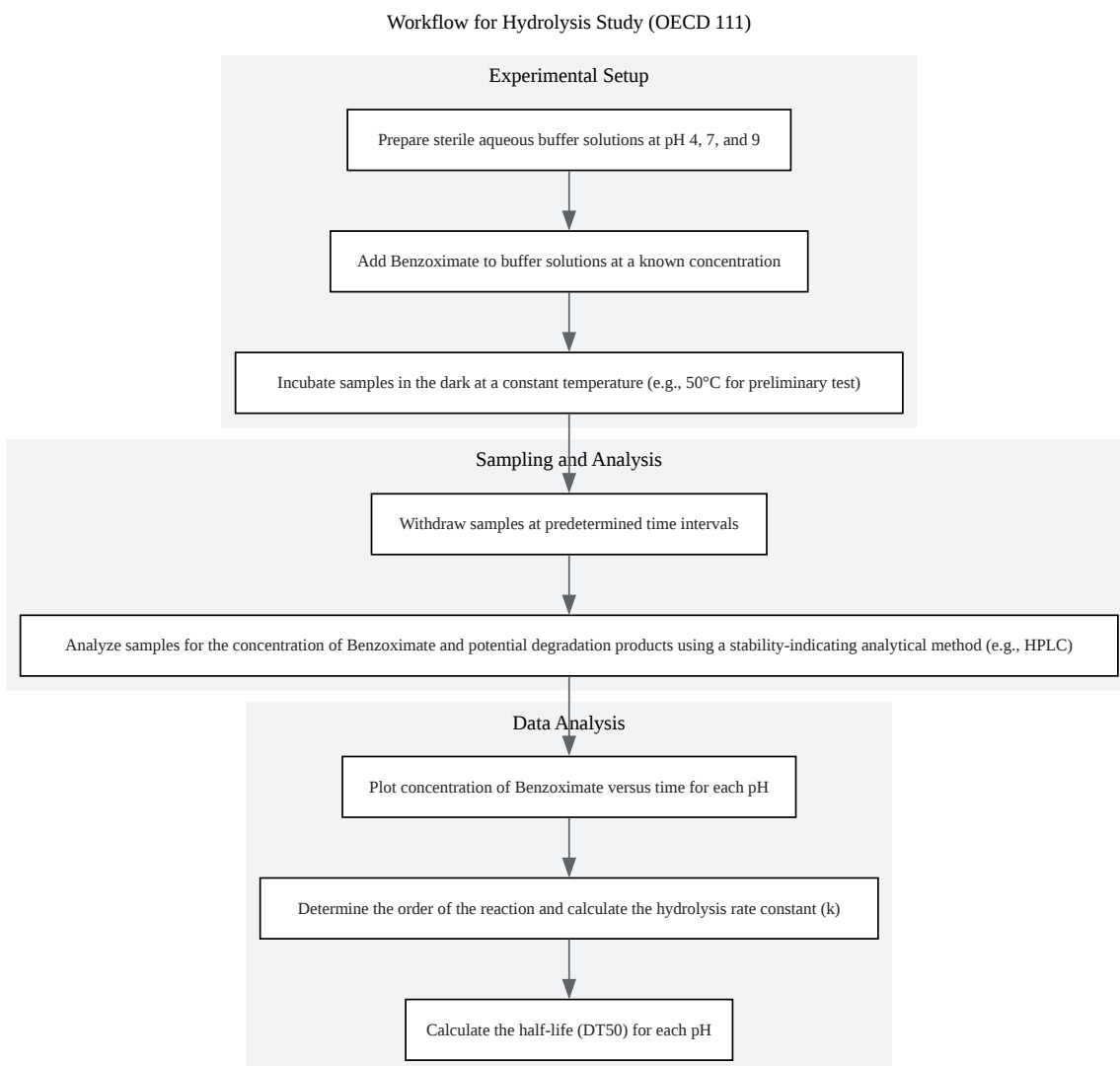
General Stability Profile

- **pH Stability:** **Benzoximate** is reported to be stable in acidic conditions but is susceptible to decomposition in strongly alkaline media.
- **Thermal Stability:** Decomposition or isomerization of **Benzoximate** is reported to occur at approximately 80°C.
- **Aqueous Hydrolysis:** At 20°C and pH 7, **Benzoximate** is considered stable. However, detailed kinetic data across a range of pH values is not readily available in the public domain.
- **Photostability:** Specific data on the photolytic degradation of **Benzoximate**, such as its quantum yield and degradation half-life under defined light conditions, is not extensively documented.

Experimental Protocols for Stability Testing

Standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA) provide robust frameworks for evaluating the stability of chemical substances.

This test determines the rate of abiotic hydrolysis of a chemical in aqueous solutions at different pH values.

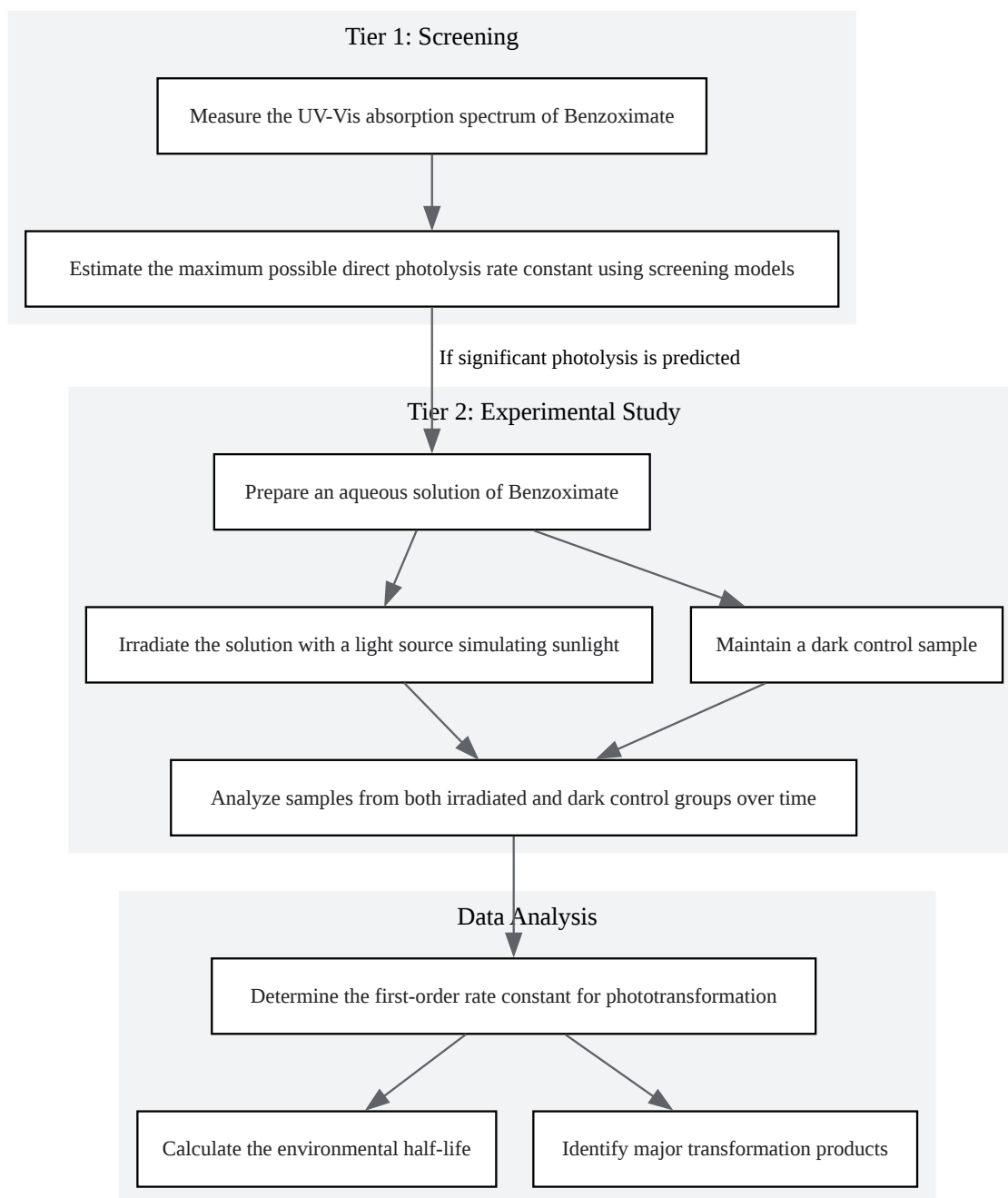


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Caption: Workflow for Hydrolysis Study.

This guideline describes a tiered approach to determine the potential for direct photolysis of a chemical in water.

Workflow for Phototransformation Study (OECD 316)



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Caption: Workflow for Phototransformation Study.

Conclusion

This technical guide summarizes the available public data on the solubility and stability of **Benzoximate** and provides standardized experimental protocols for the generation of such data. While the solubility of **Benzoximate** in various solvents is well-documented, detailed quantitative data on its stability, particularly concerning hydrolysis and photolysis kinetics, is limited. The provided experimental workflows, based on internationally recognized guidelines, offer a robust framework for researchers and drug development professionals to generate the necessary data for formulation development, stability assessment, and regulatory submissions. The generation of more comprehensive stability data for **Benzoximate** is a key area for future research to fully characterize its behavior and potential environmental impact.

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